

JF646-Hoechst stability and storage conditions

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Compound of Interest

Compound Name: JF646-Hoechst

Cat. No.: B15553639

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JF646-Hoechst Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and use of **JF646-Hoechst**, a fluorogenic, red-emitting DNA probe.

Frequently Asked Questions (FAQs)

Q1: What is **JF646-Hoechst** and what are its primary applications?

A1: **JF646-Hoechst** is a red-emitting, fluorogenic DNA probe that is cell-permeable.^[1] It preferentially binds to the minor groove of AT-rich regions of DNA.^[1] Its fluorescence is significantly enhanced upon binding to DNA, which allows for no-wash staining protocols.^[1] It is suitable for a variety of imaging applications, including confocal microscopy and super-resolution microscopy (such as PALM and PAINT), in both live and fixed cells.

Q2: What are the spectral properties of **JF646-Hoechst**?

A2: When bound to DNA, **JF646-Hoechst** has an excitation maximum of approximately 655 nm and an emission maximum of approximately 670 nm.

Q3: Is **JF646-Hoechst** suitable for live-cell imaging?

A3: Yes, **JF646-Hoechst** is cell-permeable and suitable for live-cell imaging applications. However, as with all DNA-binding dyes, it is crucial to use the lowest effective concentration and minimize light exposure to avoid potential cytotoxicity and phototoxic effects.

Q4: Can **JF646-Hoechst** be used for multiplexing experiments?

A4: Yes, **JF646-Hoechst** can be used in multi-color imaging experiments. For instance, it has been used in three-color experiments with green and orange fluorescent probes.

Stability and Storage Conditions

Proper storage and handling are critical to ensure the stability and performance of **JF646-Hoechst**.

Storage Recommendations

Form	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C	Up to 12 months	Protect from light
DMSO Stock Solution	-20°C	Up to 1 month	Protect from light, stored under nitrogen
-80°C	Up to 6 months	Protect from light, stored under nitrogen	
Aqueous Working Solution	2-8°C	Use immediately	Protect from light

Stability Considerations

- **Light Sensitivity:** **JF646-Hoechst** is sensitive to light. All handling steps, including storage, reconstitution, and staining, should be performed in the dark or with minimal light exposure to prevent photobleaching.
- **pH Sensitivity:** The fluorescence intensity of Hoechst dyes can be pH-dependent, with increased intensity at higher pH.
- **Quenching:** The fluorescence of Hoechst dyes can be quenched by bromodeoxyuridine (BrdU).

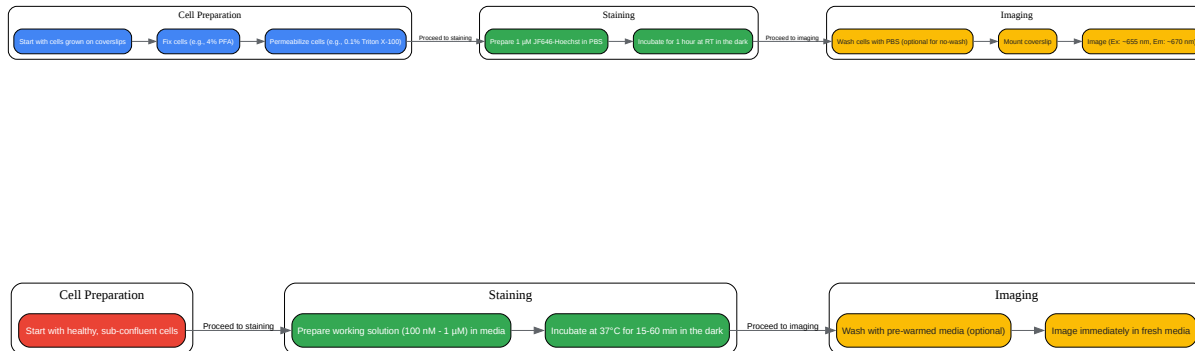
Experimental Protocols

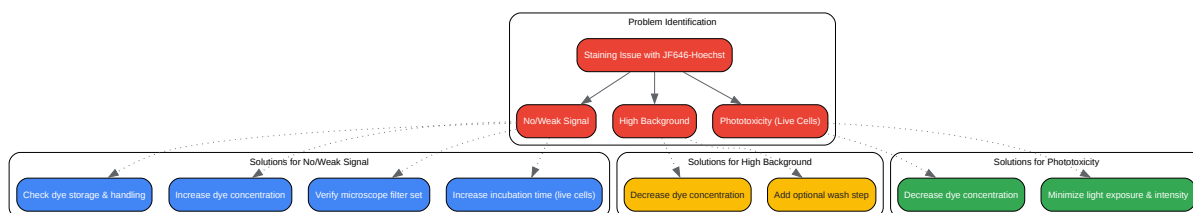
Preparing Stock Solutions

- To prepare a stock solution, dissolve the lyophilized **JF646-Hoechst** powder in high-quality, anhydrous dimethyl sulfoxide (DMSO) to a concentration of 1-10 mM.
- Vortex briefly to ensure the dye is fully dissolved.
- Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots as recommended in the storage table.

Staining Protocol for Fixed Cells

This protocol provides a general guideline for staining fixed cells. Optimization may be required depending on the cell type and experimental conditions.





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References

- 1. rndsystems.com [rndsystems.com]
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